

Application of 8,9-Z-Abamectin B1a in residue analysis.

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Compound of Interest

Compound Name: 8,9-Z-Abamectin B1a

Cat. No.: B106482

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Introduction

Abamectin, a widely used insecticide and acaricide, is a mixture of avermectins, with avermectin B1a being the major component ($\geq 80\%$). When exposed to sunlight, abamectin can undergo photoisomerization to form the 8,9-Z-isomer of avermectin B1a (**8,9-Z-Abamectin B1a**). Consequently, residue analysis for abamectin in various agricultural commodities and environmental samples must account for the presence of this isomer. The residue definition for abamectin often includes the sum of avermectin B1a, avermectin B1b, and the 8,9-Z isomer of avermectin B1a.^{[1][2]} This document provides detailed application notes and protocols for the residue analysis of **8,9-Z-Abamectin B1a** in different matrices.

Data Presentation

The following table summarizes the quantitative data from various validated methods for the determination of **8,9-Z-Abamectin B1a** residues.

Matrix	Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery Rate (%)	Reference
Wine	HPLC-FLD	0.5 ng/g	1 ng/g	102	[3]
Apples & Pears	HPLC-FLD	0.002 mg/kg	-	Good	[1]
Hops (dried)	HPLC-FLD	0.005 mg/kg	0.005 mg/kg	Good	[1]
Potatoes	HPLC-FLD	0.005 mg/kg	-	Good	[1]
Soil	LC-MS/MS	-	0.5 µg/kg	70-120	[4]
Fruits & Vegetables	LC-MS/MS	-	0.002 mg/kg (per analyte)	-	[2]

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on established and validated methods for the analysis of abamectin residues, including the 8,9-Z isomer.

Protocol 1: Residue Analysis in Fruits and Vegetables using HPLC-FLD

This protocol is suitable for matrices such as apples, pears, and tomatoes.[1][5]

1. Sample Preparation and Extraction

- Homogenize a representative sample of the fruit or vegetable.
- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile and shake vigorously for 1 minute.
- Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.
- Shake vigorously for 1 minute and then centrifuge at 4000 rpm for 5 minutes.

- Collect the acetonitrile supernatant.

2. Clean-up using Solid-Phase Extraction (SPE)

- Condition a C18 SPE cartridge (500 mg, 6 mL) with 5 mL of methanol followed by 5 mL of water.
- Dilute the acetonitrile extract from step 1.6 with water (1:1 v/v).
- Load the diluted extract onto the conditioned C18 SPE cartridge.
- Wash the cartridge with 5 mL of water/acetonitrile (90:10 v/v) to remove polar interferences.
- Elute the analytes with 5 mL of acetonitrile.

3. Derivatization

- Evaporate the eluate from step 2.5 to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of a derivatization solution containing 1-methylimidazole and trifluoroacetic anhydride in acetonitrile.
- Vortex for 30 seconds and let the reaction proceed for 15 minutes at room temperature.

4. HPLC-FLD Analysis

- HPLC System: A standard high-performance liquid chromatography system with a fluorescence detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 µL.
- Fluorescence Detection: Excitation at 365 nm and emission at 470 nm.

- Quantification: Prepare a calibration curve using certified reference standards of **8,9-Z-Abamectin B1a** that have undergone the same derivatization procedure.

Protocol 2: Residue Analysis in Wine using HPLC-FLD

This protocol is specifically designed for the analysis of abamectin residues in wine.^{[3][6]}

1. Sample Preparation and Extraction

- Take 10 mL of the wine sample and place it in a 50 mL centrifuge tube.
- Add 10 mL of a hexane-acetonitrile solution (1:1 v/v).
- Shake gently for 5 minutes to avoid emulsion formation.
- Centrifuge at 3000 rpm for 5 minutes to separate the layers.
- Carefully transfer the upper hexane layer to a clean tube.

2. Clean-up using Solid-Phase Extraction (SPE)

- Condition an aminopropyl SPE cartridge (500 mg, 6 mL) with 5 mL of hexane.
- Load the hexane extract from step 1.5 onto the conditioned SPE cartridge.
- Wash the cartridge with 5 mL of hexane.
- Elute the analytes with 5 mL of a mixture of dichloromethane and acetone (9:1 v/v).

3. Derivatization and HPLC-FLD Analysis

- Follow steps 3 and 4 from Protocol 1 for derivatization and HPLC-FLD analysis.

Protocol 3: QuEChERS Method for Broad-Spectrum Pesticide Residue Analysis

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the analysis of multiple pesticide residues, including abamectin and its isomers, in a variety of food matrices.

1. Sample Preparation and Extraction

- Homogenize the sample (e.g., fruits, vegetables).
- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10-15 mL of acetonitrile.
- Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
- Shake vigorously for 1 minute.
- Centrifuge at high speed (e.g., 5000 rpm) for 5 minutes.

2. Dispersive Solid-Phase Extraction (dSPE) Clean-up

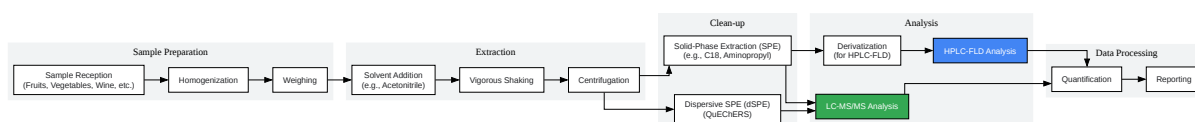
- Take an aliquot of the acetonitrile supernatant.
- Add it to a dSPE tube containing a mixture of sorbents (e.g., PSA, C18, GCB) and magnesium sulfate. The choice of sorbents depends on the matrix.
- Vortex for 30 seconds.
- Centrifuge for 5 minutes.

3. Analysis by LC-MS/MS

- The final extract is ready for direct injection into an LC-MS/MS system for the quantification of **8,9-Z-Abamectin B1a** and other pesticide residues. This technique offers high sensitivity and selectivity, often without the need for derivatization.

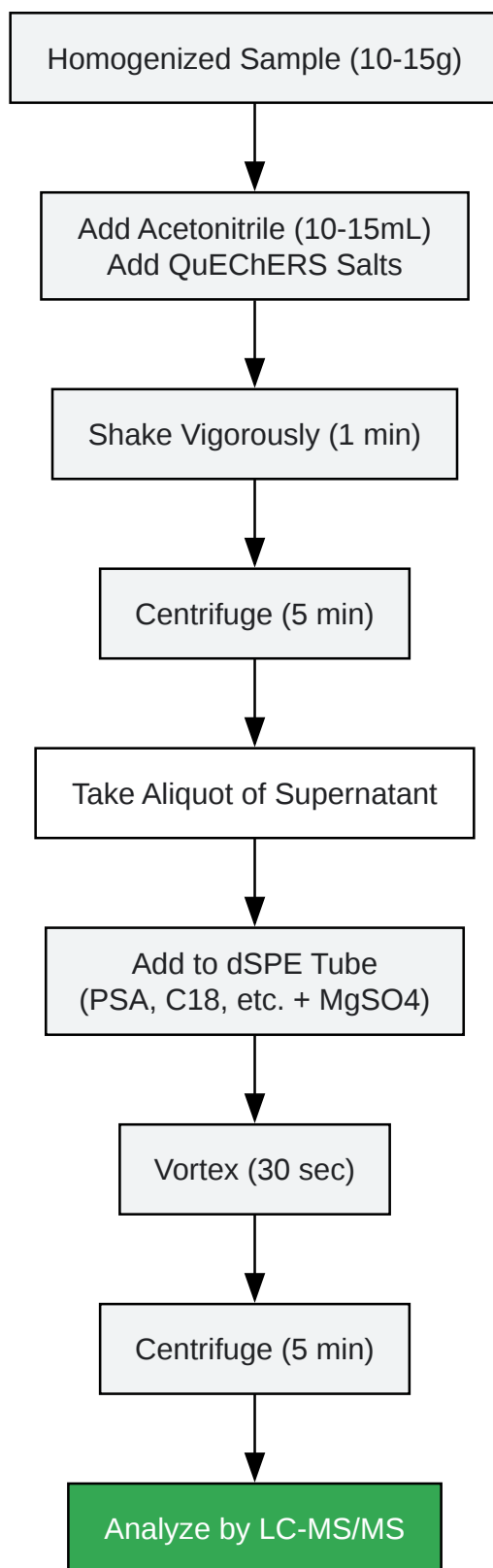
Visualizations

The following diagrams illustrate the experimental workflows for the residue analysis of **8,9-Z-Abamectin B1a**.



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Caption: General workflow for **8,9-Z-Abamectin B1a** residue analysis.



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Caption: Detailed workflow of the QuEChERS method for residue analysis.

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References

- 1. fao.org [fao.org]
- 2. Focussed assessment of certain existing maximum residues levels of concern for abamectin - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Determination of total avermectin B1 and 8,9-Z-avermectin B1 residues in wine by liquid chromatography [agris.fao.org]
- 4. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
- 5. Determination of abamectin residues in fruits and vegetables by high-performance liquid chromatography PMID: 10074695 | MCE [medchemexpress.cn]
- 6. 8,9-Z-Abamectin B1a | 113665-89-7 | Benchchem [benchchem.com]
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